

5-Bromo-2-cyanobenzoic acid CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Bromo-2-cyanobenzoic acid**

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An In-depth Technical Guide to **5-Bromo-2-cyanobenzoic Acid**

CAS Number: 1032231-28-9

Abstract

This technical guide provides a comprehensive overview of **5-Bromo-2-cyanobenzoic acid** (CAS Number: 1032231-28-9), a key organic compound for researchers, scientists, and professionals in drug development. The document details its physicochemical properties, presents a representative synthetic protocol, and explores its significant role as a chemical intermediate in the pharmaceutical industry. A particular focus is placed on its application as a building block in the synthesis of Sodium-Glucose Cotransporter 2 (SGLT2) inhibitors, a prominent class of drugs for managing type 2 diabetes and related cardiovascular conditions. The guide includes structured data tables, detailed experimental methodologies, and Graphviz diagrams to illustrate synthetic workflows and relevant biological signaling pathways, adhering to strict visualization and data presentation standards.

Introduction

5-Bromo-2-cyanobenzoic acid is an aromatic organic compound featuring a benzoic acid backbone substituted with a bromine atom at the 5-position and a cyano group at the 2-position.^[1] The presence of these functional groups—a halogen (bromo), a strong electron-withdrawing nitrile (cyano), and a carboxylic acid—makes it a versatile and valuable intermediate in synthetic organic chemistry.^[1] Its structural characteristics allow for a variety of chemical transformations, such as nucleophilic substitutions and coupling reactions.^[1] While it has applications in the development of advanced materials like electronic chemicals and

photoresists, its primary significance lies in its role as a crucial building block for the synthesis of Active Pharmaceutical Ingredients (APIs).^[2]

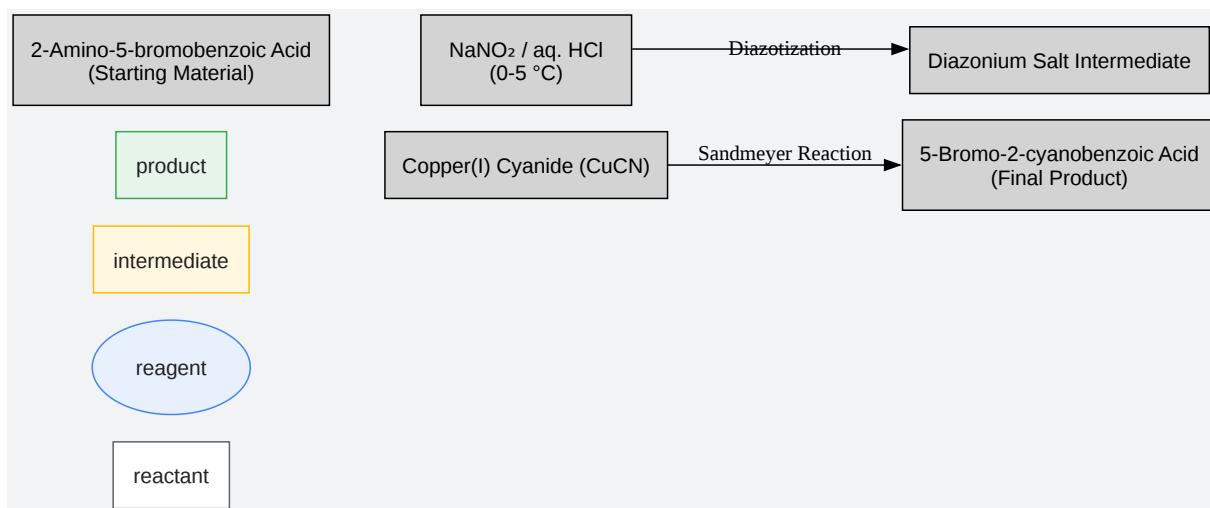
Physicochemical Properties

The fundamental properties of **5-Bromo-2-cyanobenzoic acid** are summarized below. This data is essential for its handling, reaction setup, and analytical characterization.

Property	Value	Reference(s)
CAS Number	1032231-28-9	[1] [3] [4]
Molecular Formula	C ₈ H ₄ BrNO ₂	[1] [4]
Molecular Weight	226.03 g/mol	[1] [3]
IUPAC Name	5-bromo-2-cyanobenzoic acid	[4]
Synonyms	4-Bromo-2-carboxybenzonitrile, Benzoic acid, 5-bromo-2-cyano-	[1]
Appearance	Solid, Off-white powder	[1]
Purity	Typically ≥95%	[1] [4]
Boiling Point (Predicted)	379.1 ± 32.0 °C at 760 mmHg	[5]
Density (Predicted)	1.8 ± 0.1 g/cm ³	[5]
SMILES	C(O) (=O)C1=C(C#N)C=CC(Br)=C1	[1]
InChI Key	HELBBGLIOALLAF-UHFFFAOYSA-N	[1] [4]
Storage Conditions	Inert atmosphere, store in freezer, under -20°C	[3]

Synthesis and Manufacturing

The synthesis of **5-Bromo-2-cyanobenzoic acid** can be achieved through various organic transformations. A common and representative method is the Sandmeyer reaction, starting from an appropriately substituted aniline precursor, such as 2-amino-5-bromobenzoic acid. This process involves the conversion of the amino group into a diazonium salt, which is then displaced by a cyanide group using a copper(I) cyanide catalyst.



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A representative workflow for the synthesis of **5-Bromo-2-cyanobenzoic acid**.

Representative Experimental Protocol

Disclaimer: This protocol is a representative example based on established chemical principles (the Sandmeyer reaction). It must be adapted and optimized by qualified personnel in a controlled laboratory setting. All appropriate safety precautions must be taken.

Materials:

- 2-amino-5-bromobenzoic acid
- Sodium nitrite (NaNO₂)
- Concentrated Hydrochloric Acid (HCl)
- Copper(I) cyanide (CuCN)
- Sodium cyanide (NaCN, optional, for complex stability)
- Deionized water
- Diethyl ether or Ethyl acetate (for extraction)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Ice

Procedure:

- Step 1: Diazotization
 - In a three-necked flask equipped with a mechanical stirrer and a thermometer, suspend 2-amino-5-bromobenzoic acid in a mixture of water and concentrated hydrochloric acid.
 - Cool the suspension to 0-5 °C in an ice-salt bath with vigorous stirring.
 - Prepare a solution of sodium nitrite in cold deionized water.
 - Add the sodium nitrite solution dropwise to the cooled suspension, ensuring the temperature is maintained below 5 °C. The addition is complete when a slight excess of nitrous acid is detected (test with starch-iodide paper).
 - The resulting solution contains the in-situ generated diazonium salt intermediate.
- Step 2: Cyanation (Sandmeyer Reaction)
 - In a separate reaction vessel, prepare a solution or suspension of copper(I) cyanide in water. A small amount of sodium cyanide may be added to aid in the solubility and stability

of the CuCN complex.

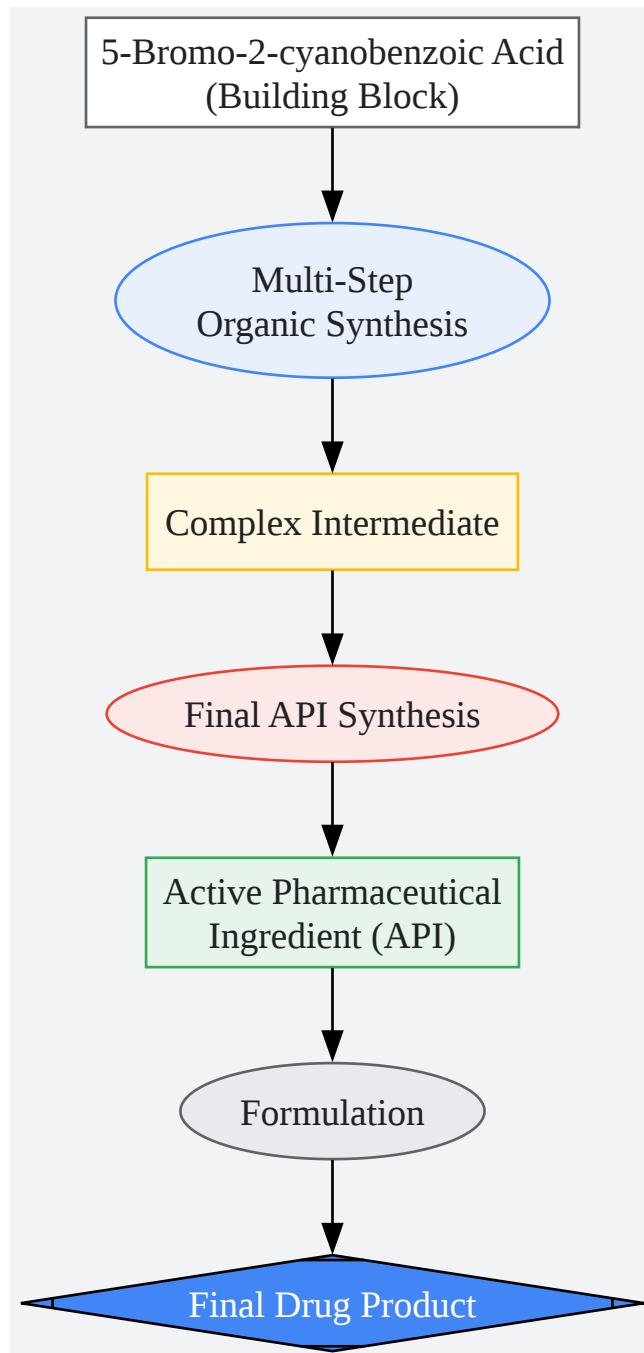
- Cool this cyanide solution in an ice bath.
- Slowly add the cold diazonium salt solution from Step 1 to the copper(I) cyanide solution. Control the rate of addition to manage gas (N_2) evolution and maintain a low temperature.
- After the addition is complete, allow the reaction mixture to stir at low temperature for an hour, then let it warm to room temperature and stir for several hours or until the reaction is complete (monitored by TLC or LC-MS).

- Step 3: Work-up and Purification
 - Acidify the reaction mixture with additional HCl to protonate the carboxylic acid and precipitate the crude product.
 - Filter the crude solid and wash with cold water.
 - Alternatively, extract the product into an organic solvent like diethyl ether or ethyl acetate.
 - Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.
 - Remove the solvent under reduced pressure (rotary evaporation) to yield the crude **5-Bromo-2-cyanobenzoic acid**.
 - Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water or toluene).

Role in Drug Development and Discovery

5-Bromo-2-cyanobenzoic acid is a key building block for constructing more complex molecules. Its distinct functional groups provide reactive handles for medicinal chemists to elaborate upon, making it an important precursor for various APIs. Its utility is particularly noted in the synthesis of modern therapeutics targeting metabolic and cardiovascular diseases. A structurally similar compound, 5-bromo-2-chlorobenzoic acid, is an indispensable intermediate in the manufacturing of leading SGLT2 inhibitors like Dapagliflozin and Empagliflozin.^{[6][7][8]} **5-**

Bromo-2-cyanobenzoic acid serves a comparable role in the development of novel therapeutic agents.



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The logical progression from a chemical building block to a final drug product.

Application Profile: Precursor to SGLT2 Inhibitors

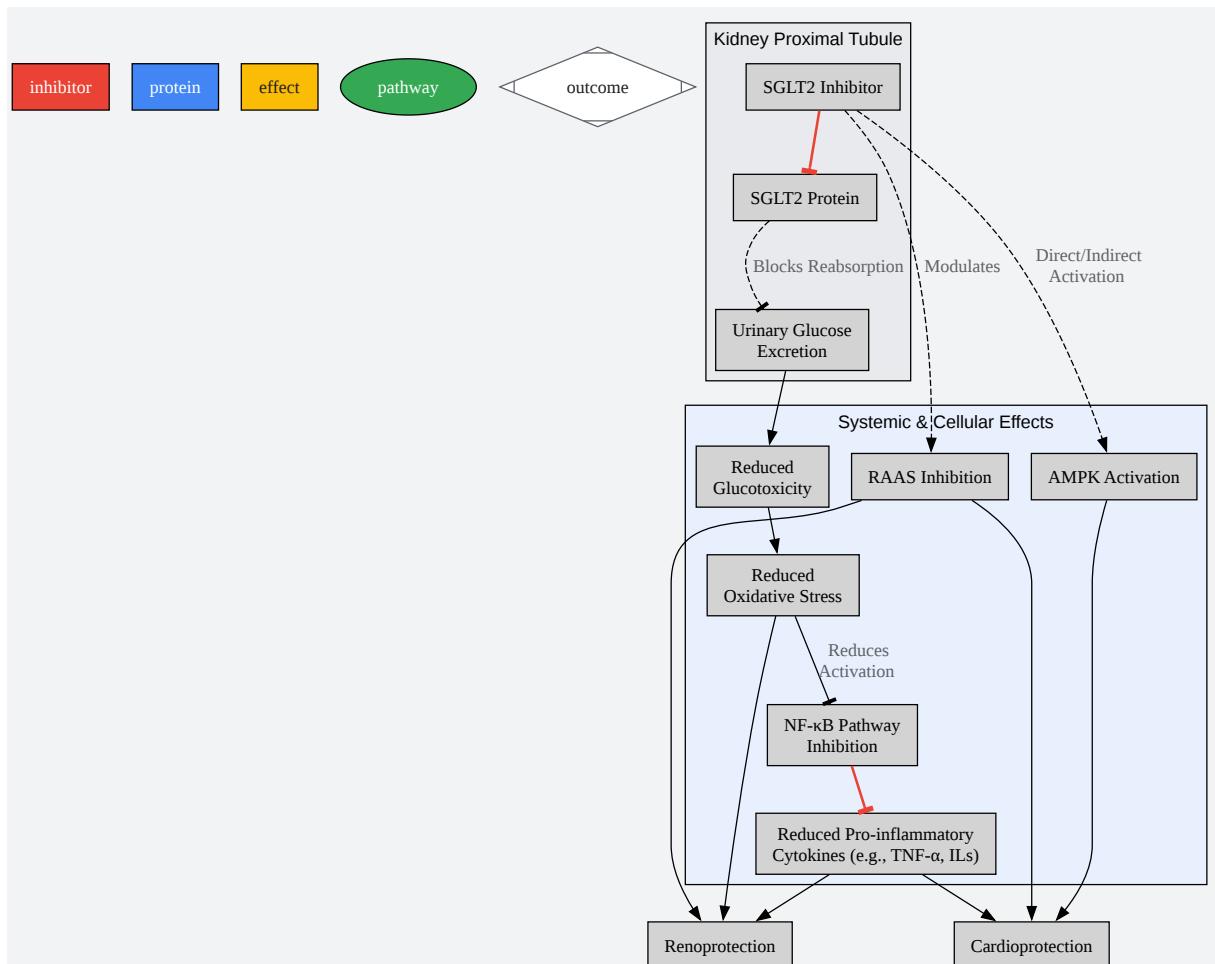
The primary therapeutic application for intermediates like **5-Bromo-2-cyanobenzoic acid** is in the synthesis of SGLT2 inhibitors.

SGLT2 Inhibitor Mechanism of Action

Sodium-Glucose Cotransporter 2 (SGLT2) is a protein located in the proximal convoluted tubules of the kidneys, responsible for reabsorbing approximately 90% of the glucose filtered from the blood back into circulation.^[9] SGLT2 inhibitors are a class of oral antihyperglycemic agents that selectively block this transporter.^[10] By inhibiting SGLT2, these drugs prevent glucose reabsorption, leading to the excretion of excess glucose in the urine (glucosuria).^[9] ^[10] This mechanism lowers blood glucose levels in an insulin-independent manner, making it an effective treatment for type 2 diabetes mellitus.^[9]

Downstream Signaling and Cardiorenal Benefits

Beyond glycemic control, SGLT2 inhibitors have demonstrated significant cardiovascular and renal protective effects.^[10] These benefits are attributed to a complex network of downstream signaling pathways that are modulated following SGLT2 inhibition.



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Signaling pathways modulated by SGLT2 inhibitors, leading to cardiorenal benefits.

Key downstream effects include:

- Reduction of Glucotoxicity and Oxidative Stress: Lowering blood glucose levels reduces the formation of advanced glycation end products (AGEs) and decreases oxidative stress.[11]
- Inhibition of Inflammatory Pathways: SGLT2 inhibitors have been shown to suppress pro-inflammatory signaling pathways, notably by inhibiting the activation of NF-κB (Nuclear factor kappa B), which leads to a reduction in circulating inflammatory markers like interleukins (ILs) and tumor necrosis factor-alpha (TNF-α).[11][12]
- Activation of AMPK: Some studies suggest that SGLT2 inhibitors can activate AMP-activated protein kinase (AMPK), a central regulator of cellular energy balance and inflammation.[12][13]
- Modulation of the Renin-Angiotensin-Aldosterone System (RAAS): By increasing sodium delivery to the macula densa in the kidney, these drugs can lead to the suppression of the RAAS, contributing to blood pressure reduction and other beneficial hemodynamic effects. [10][13]

Safety and Handling

As a chemical intermediate, **5-Bromo-2-cyanobenzoic acid** should be handled with care in a controlled laboratory or industrial environment.

- Handling: Use appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat. Operations should be carried out in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- Storage: The compound should be stored in a tightly sealed container in a cool, dry place. For long-term stability, storage in a freezer at -20°C under an inert atmosphere is recommended.[3]
- Hazards: While specific toxicity data is limited, halogenated aromatic compounds can pose health risks. Avoid contact with skin and eyes, and prevent ingestion and inhalation.[1] Consult the Safety Data Sheet (SDS) from the supplier for detailed information.

Conclusion

5-Bromo-2-cyanobenzoic acid, identified by CAS number 1032231-28-9, is a strategically important chemical intermediate with significant value for the pharmaceutical and chemical industries. Its unique trifunctional structure makes it an ideal starting point for the synthesis of complex organic molecules, most notably as a precursor for SGLT2 inhibitors. Understanding its physicochemical properties, synthetic routes, and the biological pathways of the drugs it helps create is essential for researchers and developers working on the next generation of therapeutics for metabolic and cardiovascular diseases.

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- To cite this document: BenchChem. [5-Bromo-2-cyanobenzoic acid CAS number]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1290365#5-bromo-2-cyanobenzoic-acid-cas-number>

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